Comparative Spectroscopic Analysis of Lomatiol-Related Compounds from the Genus Lomatium

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Compound of Interest

Compound Name:	*Lomatiol*
CAS No.:	*523-34-2*
Cat. No.:	*B1675038*

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A guide for researchers, scientists, and drug development professionals on the comparative spectroscopic analysis of compounds isolated from different Lomatium species. This document provides a framework for analysis, featuring comparative data for a representative ester and a coumarin, alongside detailed experimental protocols.

The genus Lomatium, commonly known as biscuitroot or desert parsley, encompasses a diverse range of plant species utilized for centuries in traditional medicine, particularly by Native American communities.[1] The therapeutic potential of these plants is attributed to their rich phytochemical composition. While the specific compound "**Lomatiol**" remains elusive in current scientific literature, this guide presents a comparative spectroscopic analysis of two representative compounds that characterize the chemical diversity within the Lomatium genus: Octyl acetate, a fatty acid ester identified in the essential oil of Lomatium dissectum, and Osthole, a coumarin known to occur in the Apiaceae family, to which Lomatium belongs.[2][3]

This guide serves as a practical resource for the identification and comparison of such compounds from different sources, employing a suite of standard spectroscopic techniques:

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Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy.

Comparative Spectroscopic Data

The following tables summarize the key spectroscopic data for Octyl acetate and Osthole, providing a basis for their identification and differentiation.

Table 1: Comparative ^{1}H and ^{13}C NMR Spectroscopic Data

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Compound	Spectroscopic Feature	Chemical Shift (δ) in ppm, Multiplicity, Coupling Constant (J) in Hz
Octyl acetate	^{1}H NMR ($CDCl_3$)	4.07 (t, J=6.7 Hz, 2H, -CH_2-O-), 2.01 (s, 3H, -C(=O)-CH_3), 1.89-1.28 (m, 12H, -$(CH_2)_6$-), 0.88 (t, J=6.5 Hz, 3H, -CH_3)[4]
^{13}C NMR ($CDCl_3$)	170.3 (-C=O), 75.2 (-CH_2-O-), 33.2, 31.8, 29.2, 28.6, 25.9, 22.6, 21.0 (-CH_2- groups and -C(=O)-CH_3), 14.1 (-CH_3)[4]	
Osthole	^{1}H NMR ($CDCl_3$)	7.6 (d, J=9.5 Hz, 1H, H-4), 7.3 (d, J=8.0 Hz, 1H, H-5), 6.8 (d, J=8.0 Hz, 1H, H-6), 6.2 (d, J=9.5 Hz, 1H, H-3), 5.2 (t, J=7.0 Hz, 1H, =CH-), 3.9 (s, 3H, -OCH_3), 3.5 (d, J=7.0 Hz, 2H, -CH_2-), 1.8 (s, 3H, -CH_3), 1.7 (s, 3H, -CH_3)[3]
^{13}C NMR ($CDCl_3$)	161.2 (C-2), 152.5 (C-7), 144.1 (C-9), 132.8 (C-4), 128.6 (C-5), 122.2 (=C<), 119.2 (C-6), 113.1 (C-3), 112.7 (C-10), 107.4 (C-8), 62.1 (-OCH_3), 25.8 (-CH_3), 21.9 (-CH_2-), 18.2 (-CH_3)[5]	

Table 2: Comparative Mass Spectrometry (MS) Data

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Compound	Ionization Mode	Key Fragment Ions (m/z) and [Relative Intensity %]
Octyl acetate	Electron Ionization (EI)	172 $[M]^+$ (not observed), 112 $[M-CH_3COOH]^+$, 84, 70, 61, 56, 43 $[CH_3CO]^+$ (100)[2][6]
Osthole	Electron Ionization (EI)	244 $[M]^+$ (100), 229 $[M-CH_3]^+$ (78), 213 $[M-OCH_3]^+$ (44), 201 (68), 189 (60)[3]

Table 3: Comparative Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopic Data

Compound	Spectroscopic Technique	Key Absorptions/Maxima
Octyl acetate	IR (neat)	~2925 cm^{-1} (C-H stretch), ~1740 cm^{-1} (C=O ester stretch), ~1240 cm^{-1} (C-O stretch)[7]
UV-Vis (in Ethanol)	No significant absorption in the 200-800 nm range.	
Osthole	IR (KBr)	~1717 cm^{-1} (C=O lactone stretch), ~1604, 1500 cm^{-1} (C=C aromatic stretch), ~1160 cm^{-1} (C-O stretch)[3]
UV-Vis (in Methanol)	λmax at 258 nm and 322 nm. [8][9]	

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below. These protocols are intended as a general guide and may require optimization based on the specific instrumentation and sample characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Objective: To determine the carbon-hydrogen framework of the isolated compounds.

Methodology:

- Sample Preparation: Dissolve 5-25 mg of the purified compound in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, MeOD) in a clean NMR tube. The choice of solvent depends on the solubility of the analyte.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H NMR spectrum.
  - Typical parameters include a 30° or 90° pulse angle, a sufficient number of scans to achieve a good signal-to-noise ratio (S/N), and a relaxation delay (D1) of at least 1-2 seconds.[10]
- ^{13}C NMR Acquisition:
  - Acquire a ^{13}C NMR spectrum with proton decoupling.
  - Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C, a larger number of scans and a longer acquisition time are typically required compared to ^1H NMR.
- 2D NMR Experiments (for complex structures):
  - Perform COSY (Correlation Spectroscopy) to identify proton-proton couplings.
  - Execute HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded protons and carbons.
  - Run HMBC (Heteronuclear Multiple Bond Correlation) to identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for establishing the connectivity of the molecular skeleton.
- Data Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

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Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate volatile components and determine their molecular weight and fragmentation patterns. This is particularly useful for the analysis of essential oils.

Methodology:

- Sample Preparation: Dilute the essential oil or a solution of the purified volatile compound in a suitable solvent (e.g., hexane, dichloromethane) to an appropriate concentration (e.g., 1%).
- GC Separation:
  - Inject a small volume (e.g., 1 µL) of the sample into the GC inlet, which is heated to volatilize the sample.[11]
  - The volatile compounds are separated on a capillary column (e.g., DB-5ms, HP-5ms) based on their boiling points and polarity.[12]
  - A temperature program is used to elute compounds with a wide range of boiling points. A typical program might start at a low temperature (e.g., 60°C), hold for a few minutes, and then ramp up to a high temperature (e.g., 240°C).
- MS Detection:
  - As components elute from the GC column, they enter the mass spectrometer.
  - In Electron Ionization (EI) mode, the molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.[11]
  - The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z).
- Data Analysis: The resulting mass spectrum for each chromatographic peak is compared to spectral libraries (e.g., NIST, Wiley) for compound identification. The fragmentation pattern provides valuable structural information.[1]

Infrared (IR) Spectroscopy

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Objective: To identify the functional groups present in a molecule.

Methodology:

- Sample Preparation:
  - For liquid samples (like Octyl acetate), a thin film can be placed between two KBr or NaCl plates.
  - For solid samples (like Osthole), the compound can be finely ground with KBr powder and pressed into a thin pellet, or analyzed using an Attenuated Total Reflectance (ATR) accessory.[13]
- Data Acquisition:
  - The sample is irradiated with infrared light over a typical range of 4000-400 cm^{-1}.
  - The instrument records the frequencies at which the sample absorbs the IR radiation.
- Data Analysis: The resulting IR spectrum shows absorption bands corresponding to the vibrational frequencies of specific functional groups (e.g., C=O, O-H, C-H, C=C).[14]

Ultraviolet-Visible (UV-Vis) Spectroscopy

Objective: To detect the presence of chromophores, particularly conjugated systems, within a molecule.

Methodology:

- Sample Preparation: Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol, methanol, hexane). The concentration should be adjusted to yield an absorbance reading between 0.1 and 1.0.[15]
- Data Acquisition:
  - The solution is placed in a quartz cuvette.

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- The absorbance of the solution is measured over a range of wavelengths, typically from 200 to 800 nm.[14]

- Data Analysis: The resulting UV-Vis spectrum is a plot of absorbance versus wavelength. The wavelength of maximum absorbance (λmax) is characteristic of the electronic structure of the molecule.[16]

Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for the comparative spectroscopic analysis of natural products.

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Caption: Workflow for comparative spectroscopic analysis of natural products.

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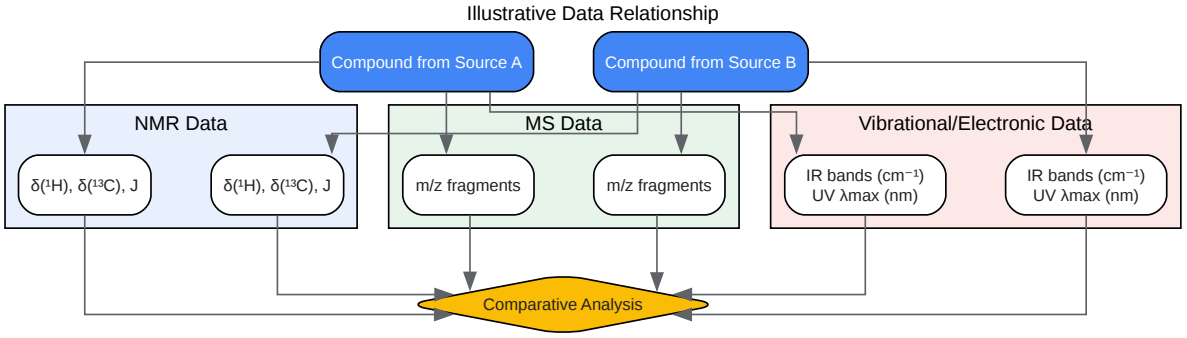

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Caption: Relationship of spectroscopic data in comparative analysis.

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